

# In-Depth Technical Guide: Stability and Storage of Methyl 2-formylisonicotinate

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## Compound of Interest

Compound Name: Methyl 2-formylisonicotinate

Cat. No.: B176787

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 2-formylisonicotinate** (CAS No. 125104-34-9), a key intermediate in pharmaceutical synthesis. Due to the limited availability of direct stability data for this specific compound, this document also draws upon established knowledge of structurally similar molecules, such as pyridine derivatives, aromatic aldehydes, and methyl esters, to infer potential degradation pathways and propose robust stability testing protocols.

## Recommended Storage Conditions

Proper storage is crucial to maintain the integrity and purity of **Methyl 2-formylisonicotinate**. The compound is typically an off-white to light yellow solid. Adherence to the following conditions will minimize degradation.

Parameter	Recommended Condition	Rationale & Additional Information
Temperature	2°C to 8°C	Refrigeration is recommended to slow down potential degradation reactions.
Atmosphere	Under an inert gas (e.g., Nitrogen or Argon)	The formyl group is susceptible to oxidation. An inert atmosphere prevents oxidative degradation.
Container	Tightly closed, light-resistant container	Prevents exposure to moisture and air, and minimizes photodegradation.
Environment	Dry and well-ventilated place	Avoids moisture uptake, which can lead to hydrolysis of the ester group.
Hazards	Keep away from heat, sparks, and open flames	While the solid itself has a high boiling point, it is prudent to avoid high temperatures to prevent thermal decomposition.

## Potential Degradation Pathways

Based on the chemical structure of **Methyl 2-formylisonicotinate**, which contains a methyl ester and an aldehyde group on a pyridine ring, the following degradation pathways are plausible under stress conditions.

### Hydrolysis

The methyl ester group is susceptible to hydrolysis, particularly under acidic or basic conditions, to yield 2-formylisonicotinic acid and methanol. This reaction is catalyzed by the presence of water.

### Oxidation

The aldehyde (formyl) group is prone to oxidation, which could lead to the formation of the corresponding carboxylic acid, resulting in methyl 4-carboxyisonicotinate. This process can be accelerated by exposure to air (oxygen), light, and certain metal ions.

## Photodegradation

Aromatic pyridine derivatives can be susceptible to photodegradation upon exposure to UV or visible light. The specific degradation products would depend on the wavelength of light and the presence of photosensitizers.

## Thermal Degradation

While generally stable at recommended storage temperatures, elevated temperatures can lead to decomposition. The specific degradation pathway at high temperatures is not well-documented for this compound but could involve decarboxylation or polymerization.

## Signs of Degradation

Visual inspection can be a preliminary indicator of degradation. The following signs may suggest that the quality of **Methyl 2-formylisonicotinate** has been compromised:

- Change in color: A significant darkening from its typical off-white to light yellow appearance.
- Change in physical state: Caking or clumping of the solid, which may indicate moisture uptake.
- Odor: Development of any unusual odors.

Any observed changes should be followed by analytical testing to confirm the purity and identity of the compound.

## Proposed Stability Testing Protocol

A comprehensive stability testing program is essential to establish the shelf-life and re-test period for **Methyl 2-formylisonicotinate**. The following protocol is based on the International Council for Harmonisation (ICH) guidelines for stability testing of new drug substances.

Test	Conditions	Frequency	Parameters to be Monitored
Long-Term Stability	25°C ± 2°C / 60% RH ± 5% RH	0, 3, 6, 9, 12, 18, 24, 36 months	Appearance, Assay, Degradation Products
Intermediate Stability	30°C ± 2°C / 65% RH ± 5% RH	0, 6, 9, 12 months	Appearance, Assay, Degradation Products
Accelerated Stability	40°C ± 2°C / 75% RH ± 5% RH	0, 3, 6 months	Appearance, Assay, Degradation Products
Forced Degradation	See Section 5 for detailed protocols	Once, during development	Identification of degradation products, establishment of degradation pathways, and validation of stability- indicating analytical methods.

## Experimental Protocols for Forced Degradation Studies

Forced degradation studies are crucial for understanding the intrinsic stability of the molecule and for developing stability-indicating analytical methods.

### General Procedure

For each condition, a solution of **Methyl 2-formylisonicotinate** (e.g., 1 mg/mL) is prepared in a suitable solvent (e.g., acetonitrile:water 50:50). A control sample, protected from the stress condition, should be analyzed alongside the stressed samples. The extent of degradation should be targeted at 5-20%.

### Hydrolytic Degradation

- **Acidic Hydrolysis:** Add 1N HCl to the sample solution and heat at 60°C for a specified period (e.g., 2, 4, 8, 24 hours). Neutralize the solution with 1N NaOH before analysis.

- Basic Hydrolysis: Add 1N NaOH to the sample solution and keep at room temperature for a specified period (e.g., 30 mins, 1, 2, 4 hours). Neutralize the solution with 1N HCl before analysis.
- Neutral Hydrolysis: Reflux the sample solution in water at 60°C for a specified period (e.g., 24, 48 hours).

## Oxidative Degradation

- Add 3% hydrogen peroxide to the sample solution.
- Keep the solution at room temperature for a specified period (e.g., 2, 4, 8, 24 hours), protected from light.

## Photolytic Degradation

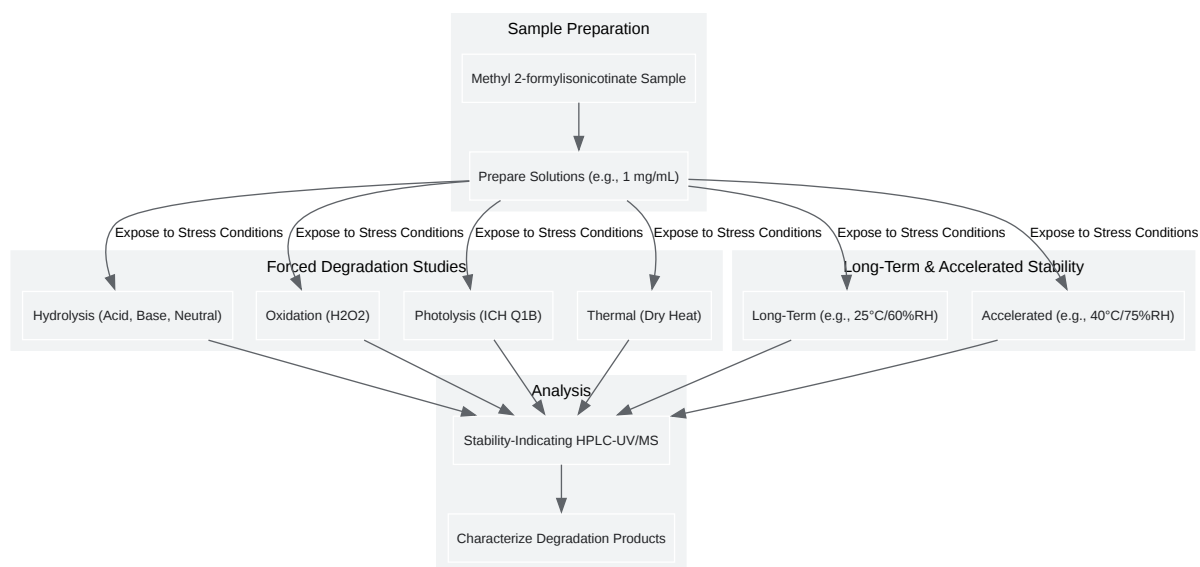
- Expose the solid compound and the sample solution to a light source according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter).
- A control sample should be wrapped in aluminum foil to protect it from light.

## Thermal Degradation

- Expose the solid compound to dry heat at a specified temperature (e.g., 80°C) for a defined period (e.g., 24, 48, 72 hours).
- Analyze the sample after allowing it to cool to room temperature.

## Visualization of Workflows and Pathways

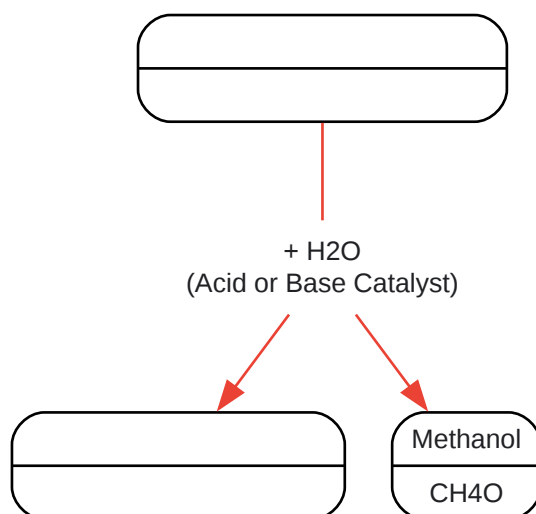
### Experimental Workflow for Stability Testing



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Caption: Proposed workflow for stability testing of **Methyl 2-formylisonicotinate**.

## Potential Hydrolytic Degradation Pathway



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Caption: Inferred hydrolytic degradation pathway of the methyl ester.

Disclaimer: The information provided in this guide is intended for experienced professionals in the fields of chemical research and drug development. The proposed degradation pathways and experimental protocols are based on general chemical principles and data from analogous compounds, and should be adapted and validated for the specific application. Always consult the relevant Safety Data Sheet (SDS) before handling any chemical.

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